

# Acetone-13C3: Technical Safety & Handling Guide for High-Precision Applications

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## Compound of Interest

Compound Name: Acetone-13C3

CAS No.: 93628-01-4

Cat. No.: B057817

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## Executive Summary

**Acetone-13C3** (Propanone-1,2,3-13C3) is a high-value stable isotope solvent and metabolic tracer used critically in Nuclear Magnetic Resonance (NMR) spectroscopy and Metabolic Flux Analysis (MFA). While it shares the fundamental physicochemical hazards of natural abundance acetone (Acetone-12C), its application in trace-level analysis demands a far more rigorous handling protocol to preserve isotopic purity and prevent spectral contamination.

This guide synthesizes standard Safety Data Sheet (SDS) parameters with advanced laboratory protocols, providing a self-validating framework for safe and effective utilization.

## Part 1: Physicochemical & Isotopic Profile

Understanding the physical shift between natural acetone and its carbon-13 isotopologue is critical for calibration in mass spectrometry and NMR.

## Table 1: Comparative Physicochemical Data

Property	Acetone (Natural Abundance)	Acetone-13C3 (Labeled)	Critical Note
CAS Number	67-64-1	93628-01-4	Use specific CAS for inventory tracking.[1]
Molecular Weight	58.08 g/mol	61.06 g/mol	+3 Da mass shift essential for MS internal standards.
Boiling Point	56 °C	56 °C	Volatility requires rapid transfer to prevent evaporative loss.
Flash Point	-17 °C (Closed Cup)	-17 °C	High Flammability Risk.
Density (25°C)	0.791 g/mL	0.832 g/mL	Higher density affects volumetric pipetting accuracy.
Isotopic Purity	1.1% 13C (Natural)	≥ 99 atom % 13C	Contamination with 12C ruins quantitative NMR.

Sources: Sigma-Aldrich SDS [1], Cambridge Isotope Laboratories [2]

## Part 2: Risk Assessment & Safety Framework

The safety profile of **Acetone-13C3** is governed by its high flammability and potential for ocular irritation.[2] However, the economic risk of isotopic dilution is a unique hazard in research contexts.

### Hazard Identification (GHS Classification)

- H225: Highly flammable liquid and vapor.[2][3]
- H319: Causes serious eye irritation.[2][3][4]

- H336: May cause drowsiness or dizziness.[2][3][4]

## Critical Handling Logic (The "Why" Behind the Protocol)

- Flash Point (-17°C): **Acetone-13C3** can form explosive vapor mixtures even in cold rooms. Rule: All transfers must occur within a certified fume hood or inert glovebox. Static discharge protection (grounding) is mandatory during transfer.
- Hygroscopicity: While not chemically hazardous, water absorption is a "data hazard." Water protons exchange with acetone, creating HDO peaks in NMR that obscure signals. Rule: Store over molecular sieves (3Å or 4Å) if the septum has been pierced.

## Part 3: Advanced Handling Protocols

### Protocol A: Anhydrous Transfer for NMR Spectroscopy

Objective: Transfer **Acetone-13C3** from a sealed ampoule/septum vial to an NMR tube without introducing atmospheric moisture or isotopic contamination.

Materials:

- **Acetone-13C3** vial.[5]
- Oven-dried NMR tube with cap.
- Gas-tight glass syringe (Hamilton type) or positive-displacement pipette.
- Nitrogen/Argon line.

Step-by-Step Methodology:

- Purge: Flush the syringe 3x with dry Nitrogen to remove atmospheric moisture.
- Pressure Equalization: Insert a small gauge needle connected to an inert gas line (low pressure, <1 psi) into the **Acetone-13C3** source vial to prevent vacuum formation during withdrawal.
- Withdrawal: Insert the syringe through the septum. Withdraw the required volume (typically 600 µL). Note: Avoid "bubbling" air into the solvent.

- **Transfer:** Inject the solvent slowly down the side of the tilted NMR tube to minimize turbulence and surface area exposure.
- **Seal:** Cap the NMR tube immediately. Parafilm is insufficient for long-term storage; use a flame seal or high-integrity J-Young valve if storing >24 hours.

## Protocol B: Metabolic Tracer Preparation (MFA)

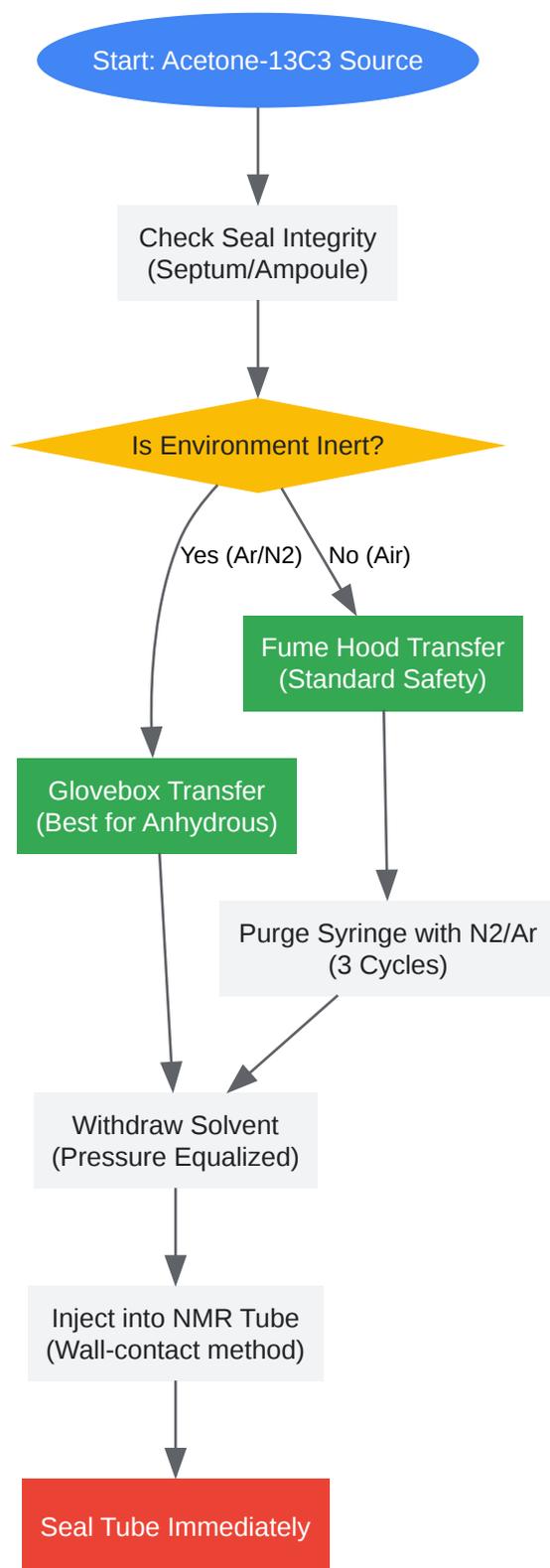
Objective: Prepare a sterile, isotopically pure solution for cell culture metabolic flux analysis.

- **Calculation:** Account for the density difference (0.832 g/mL). Do not rely on "standard acetone" pipetting parameters. Weighing is superior to volumetric measurement for  $^{13}\text{C}$  stoichiometry.
- **Sterilization:** **Acetone- $^{13}\text{C}_3$**  is incompatible with many plastic syringe filters (e.g., polystyrene). Use PTFE or Nylon membrane filters (0.22  $\mu\text{m}$ ).
- **Aliquot:** Store aliquots in glass, crimp-sealed vials with PTFE-lined septa. Never store in standard plastic microcentrifuge tubes (leaching risk).

## Part 4: Visualization & Workflows

### Workflow 1: High-Integrity NMR Sample Preparation

This diagram illustrates the decision logic for transferring **Acetone- $^{13}\text{C}_3$** , prioritizing sample integrity and safety.

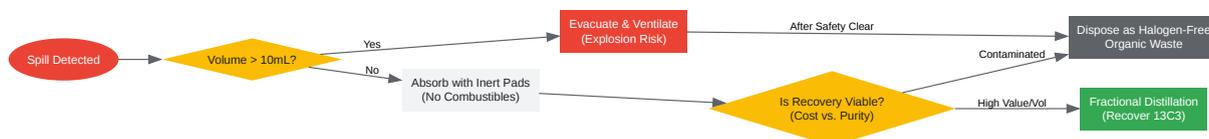


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Figure 1: Decision logic for maintaining anhydrous conditions during **Acetone-13C3** transfer.

## Workflow 2: Spill Response & Waste Recovery

Due to the high cost of  $^{13}\text{C}$ -labeled solvents, recovery is often preferred over disposal for large spills or bulk usage.



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Figure 2: Triage protocol for **Acetone- $^{13}\text{C}$**  spills, balancing safety with economic recovery.

## Part 5: Emergency Response

In case of Exposure:

- Eye Contact: Rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do.[3] Continue rinsing.[3] (H319).[2][3][4][6][7]
- Inhalation: Remove person to fresh air. If breathing is difficult, administer oxygen. (H336).[2][3][4][6][7]

Fire Fighting:

- Suitable Media: Alcohol-resistant foam, Carbon dioxide ( $\text{CO}_2$ ), Dry powder.
- Contraindication: Do not use a solid water stream, as it may scatter and spread the fire.

## References

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- Antoniewicz, M.R. (2013). <sup>13</sup>C Metabolic Flux Analysis for the Cancer Biologist. *Experimental & Molecular Medicine*.<sup>[8]</sup> Retrieved from [[Link](#)]

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## Sources

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